

An In-depth Technical Guide to the Chemical Structure of Perillene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perillene*

Cat. No.: *B150451*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Perillene, a naturally occurring monoterpenoid, is a significant constituent of the essential oil of *Perilla frutescens*. This document provides a comprehensive technical overview of the chemical structure of **Perillene**, including its physicochemical properties, spectroscopic data, and methods of extraction and synthesis. Furthermore, it explores the potential biological activities of **Perillene**, with a focus on its anti-inflammatory properties and the associated signaling pathways. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Identity and Structure

Perillene is a monoterpenoid characterized by a furan ring substituted with a 4-methylpent-3-enyl group at the 3-position.^{[1][2]} Its chemical structure is elucidated by its molecular formula, IUPAC name, and various chemical identifiers.

Table 1: Chemical Identification of **Perillene**

Identifier	Value	Reference
IUPAC Name	3-(4-methylpent-3-enyl)furan	[1][3][4]
Molecular Formula	C ₁₀ H ₁₄ O	[1][5]
Molecular Weight	150.22 g/mol	[1][5]
CAS Number	539-52-6	[1]
InChI	InChI=1S/C10H14O/c1-9(2)4-3-5-10-6-7-11-8-10/h4,6-8H,3,5H2,1-2H3	[4][5]
InChIKey	XNGKCOFXDHYSGR-UHFFFAOYSA-N	[4][5]
SMILES	<chem>CC(=CCCC1=COC=C1)C</chem>	[5]

Physicochemical Properties

The physical and chemical properties of **Perillene** are essential for its handling, formulation, and application in various experimental and developmental settings.

Table 2: Physicochemical Properties of **Perillene**

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Boiling Point	185-186 °C at 760 mmHg	[6]
Density	0.9017 g/cm ³ at 20 °C	
Flash Point	56.11 °C	
Solubility	Soluble in ethanol, ether, and other organic solvents. Insoluble in water.	[7]
Refractive Index	1.474 at 20 °C	

Spectroscopic Data

The structural elucidation of **Perillene** is confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

Table 3: ^1H and ^{13}C NMR Spectroscopic Data for **Perillene**

^1H NMR (CDCl_3)	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
7.32	t	1.6	H-5	
7.19	m	H-2		
6.25	m	H-4		
5.15	t	7.2	=CH-	
2.50	t	7.5	-CH ₂ - (furan adjacent)	
2.29	q	7.5	-CH ₂ -	
1.68	s	-CH ₃		
1.60	s	-CH ₃		

¹³ C NMR (CDCl ₃)	Chemical Shift (δ, ppm)	Assignment
142.7	C-5	
138.5	C-2	
132.8	=C(CH ₃) ₂	
123.1	=CH-	
120.4	C-3	
111.0	C-4	
31.8	-CH ₂ -	
25.7	-CH ₃	
25.6	-CH ₂ - (furan adjacent)	
17.6	-CH ₃	

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **Perillene**.

Table 4: Infrared (IR) Spectroscopic Data for **Perillene**

Wavenumber (cm ⁻¹)	Vibrational Mode
3005	=C-H stretch (aromatic)
2965, 2915, 2855	C-H stretch (aliphatic)
1670	C=C stretch
1505, 1160, 1025	Furan ring vibrations
870	=C-H bend (furan)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Perillene**.

Table 5: Mass Spectrometry (MS) Data for **Perillene**

m/z	Relative Intensity (%)	Assignment
150	25	$[M]^+$
135	10	$[M - CH_3]^+$
95	100	$[C_6H_7O]^+$ (McLafferty rearrangement)
81	40	$[C_5H_5O]^+$
68	35	$[C_4H_4O]^+$
41	55	$[C_3H_5]^+$

Natural Sources and Extraction

Natural Occurrence

Perillene is predominantly found in the essential oil of *Perilla frutescens* (L.) Britt., a plant belonging to the Lamiaceae family. It is also found in other plants such as *Zanthoxylum schinifolium* and has been identified as a component of the defensive secretions of certain insects.

Experimental Protocol: Steam Distillation of *Perilla frutescens* Essential Oil

A common method for extracting **Perillene** from *Perilla frutescens* leaves is steam distillation.

Materials and Equipment:

- Fresh or dried leaves of *Perilla frutescens*
- Steam distillation apparatus (including a boiling flask, a biomass flask, a condenser, and a collection flask/separatory funnel)

- Heating mantle
- Deionized water
- Anhydrous sodium sulfate
- Rotary evaporator

Procedure:

- Preparation of Plant Material: Freshly harvested leaves of *Perilla frutescens* are air-dried in the shade for 3-5 days. The dried leaves are then coarsely powdered.
- Steam Distillation: a. The steam generator is filled with deionized water and heated to produce steam. b. A known quantity of the powdered plant material is packed into the biomass flask. c. Steam is passed through the plant material, causing the volatile essential oils to vaporize. d. The mixture of steam and essential oil vapor is passed through a condenser, where it cools and liquefies. e. The condensed liquid, a mixture of essential oil and hydrosol, is collected in a separatory funnel.
- Separation and Drying: a. The essential oil, being less dense than water, forms a layer on top of the hydrosol and is separated. b. The collected essential oil is dried over anhydrous sodium sulfate to remove any residual water.
- Solvent Removal: If a co-distillation with an organic solvent was performed, the solvent is removed under reduced pressure using a rotary evaporator to yield the pure essential oil.
- Analysis: The composition of the essential oil, including the percentage of **Perillene**, is determined by Gas Chromatography-Mass Spectrometry (GC-MS).

Synthesis of Perillene

The chemical synthesis of **Perillene** can be achieved through various routes. A representative method involves the coupling of a furan-containing organometallic reagent with an appropriate alkyl halide.

Experimental Protocol: Synthesis of 3-(4-methylpent-3-enyl)furan

This protocol describes a plausible synthetic route to **Perillene**.

Materials and Equipment:

- 3-Bromofuran
- Magnesium turnings
- Dry tetrahydrofuran (THF)
- 1-Bromo-4-methyl-3-pentene
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon)
- Magnetic stirrer and heating plate
- Separatory funnel
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Preparation of the Grignard Reagent: a. In a flame-dried, three-necked flask under an inert atmosphere, magnesium turnings are placed. b. A solution of 3-bromofuran in dry THF is added dropwise to the magnesium turnings with gentle stirring. The reaction is initiated with gentle heating if necessary. c. The reaction mixture is stirred at room temperature until the magnesium is consumed, forming 3-furylmagnesium bromide.
- Coupling Reaction: a. To the freshly prepared Grignard reagent, a catalytic amount of a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$) is added. b. A solution of 1-bromo-4-methyl-3-pentene in

dry THF is then added dropwise to the reaction mixture at 0 °C. c. The reaction mixture is allowed to warm to room temperature and stirred overnight.

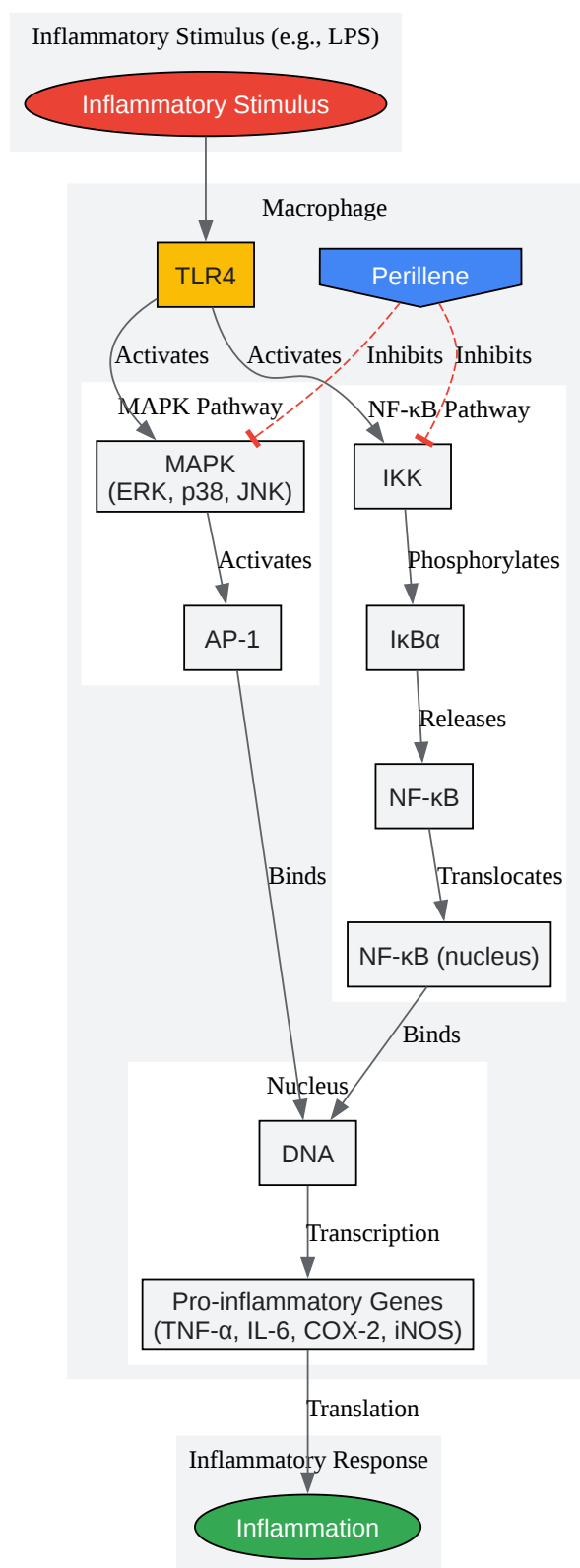
- Work-up and Purification: a. The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. b. The aqueous layer is extracted with diethyl ether or ethyl acetate. c. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. d. The crude product is purified by silica gel column chromatography using a gradient of hexane and ethyl acetate as the eluent to afford pure **Perillene**.

Biological Activity and Signaling Pathways

Perillene, as a component of *Perilla frutescens* essential oil, is associated with various biological activities, most notably anti-inflammatory and antimicrobial effects. While direct studies on the signaling pathways of isolated **Perillene** are limited, the mechanisms of *Perilla frutescens* extract provide strong indications of its potential modes of action.

Anti-inflammatory Activity

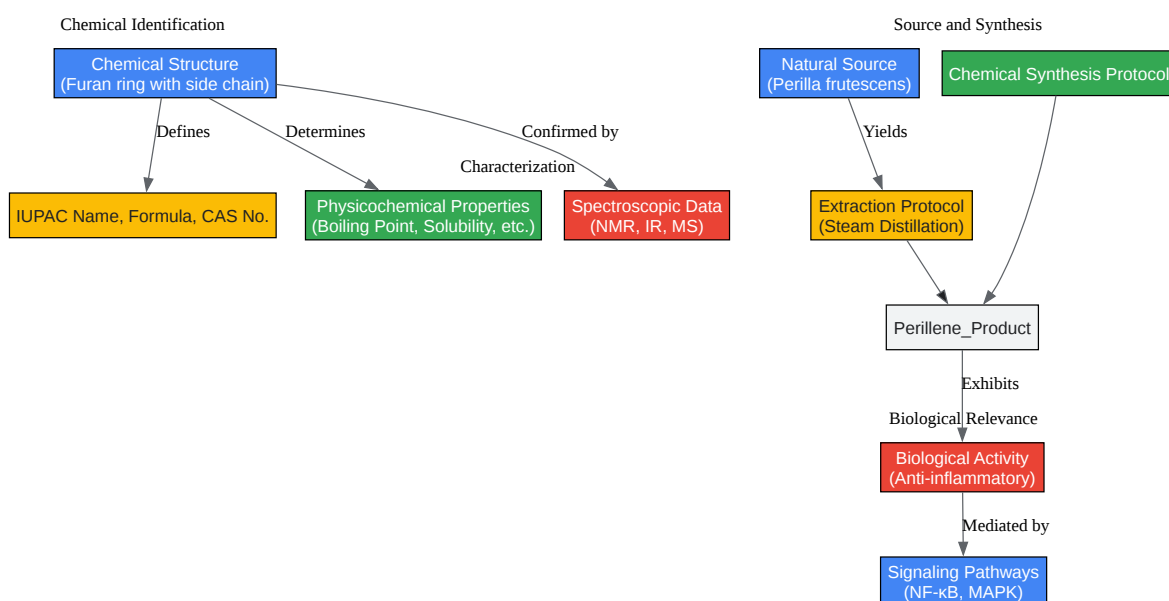
Extracts of *Perilla frutescens* have been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. It is plausible that **Perillene** contributes significantly to these effects. The primary proposed mechanisms involve the inhibition of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.



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Caption: Proposed anti-inflammatory signaling pathway of **Perillene**.

Logical Relationship of Information dot



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Perillene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150451#what-is-the-chemical-structure-of-perillene]

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